

Available Chemical Data for Ftaxilide

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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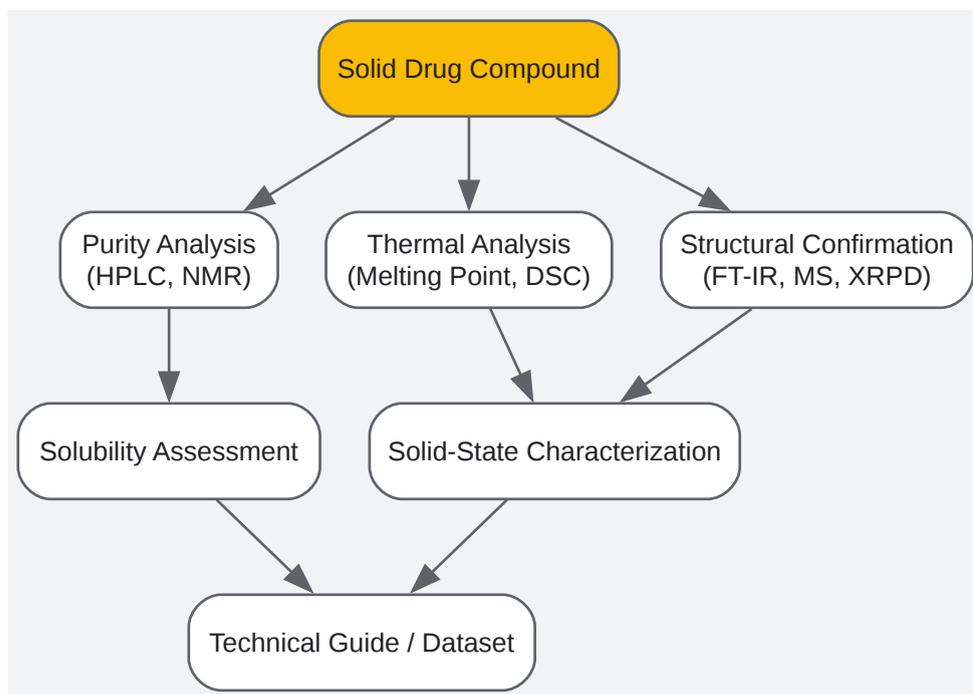
The table below summarizes the basic chemical information I found for **Ftaxilide**, which is described as a novel antituberculosis agent for research purposes [1].

Property	Value
CAS Registry Number	19368-18-4 [1]
Molecular Formula	$C_{16}H_{15}NO_3$ [1]
Molecular Weight	269.30 g/mol [1]
Synonyms	Ftaxilide (from MedChemExpress) [1]
Appearance	Solid; White to off-white [1]
Solubility in DMSO	≥ 40 mg/mL (148.53 mM) [1]
Melting Point	Not found

How to Locate Deeper Technical Information

Since the searched sources did not contain the technical whitepaper you need, here are suggested strategies to find more detailed data:

- **Search Specialized Scientific Databases:** The melting point and detailed physicochemical data are likely housed in specialized resources. You may find this information through:
 - **Commercial chemical supplier catalogs** (e.g., Sigma-Aldrich, TCI Chemicals)
 - **Subscription-based scientific databases** (e.g., SciFinder, Reaxys)
 - **Patent documents** from major patent offices, which often contain detailed synthesis and characterization data
- **Consult General Protocols for Drug Characterization:** While not specific to **Ftaxilide**, standard experimental methodologies for determining key properties of pharmaceutical compounds are well-established. The diagram below outlines a general workflow for characterizing a solid drug compound like **Ftaxilide** [2] [3].



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General workflow for comprehensive characterization of a pharmaceutical compound.

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References

1. Ftaxilide | Antituberculosis Agent [medchemexpress.com]
2. US5656286A - Solubility parameter based drug delivery ... [patents.google.com]
3. US10463611B2 - Controlled absorption water-soluble ... [patents.google.com]

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